

Technical Guide: Physicochemical Properties of 1-Methoxybutane-2-thiol

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Compound of Interest

Compound Name: 1-Methoxybutane-2-thiol

Cat. No.: B15242523

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Audience: Researchers, scientists, and drug development professionals.

Abstract

This technical guide provides a summary of the available physicochemical data for **1-Methoxybutane-2-thiol** (CAS No. 1343133-82-3). Due to a notable absence of experimentally determined physical constants for this specific compound in publicly accessible literature, this document also presents data for structurally related isomers to offer a comparative context for researchers. Furthermore, generalized experimental protocols for the determination of key physical properties are detailed, and a logical workflow for these experimental determinations is provided.

Introduction

1-Methoxybutane-2-thiol is an organosulfur compound with the molecular formula $C_5H_{12}OS$. [1] As with many specialized chemical entities, a comprehensive, publicly available dataset of its physical constants is limited. Understanding these properties is crucial for its application in research and development, particularly in areas such as drug discovery and material science, where factors like solubility, boiling point, and density are critical for reaction and formulation design. This guide aims to collate the known information and provide a framework for its experimental characterization.

Molecular and Basic Properties of 1-Methoxybutane-2-thiol

While extensive experimental data is lacking, the basic molecular properties have been identified.

Property	Value	Source
CAS Number	1343133-82-3	[1]
Molecular Formula	C ₅ H ₁₂ OS	[1]
Molecular Weight	120.22 g/mol	[2]
Synonyms	1-methoxybutane-2-thiol	[1]

Physical Constants of Structurally Related Compounds

To provide a predictive context for the properties of **1-Methoxybutane-2-thiol**, the following tables summarize the experimentally determined physical constants of its structural isomers and related molecules. These compounds share the same molecular formula or similar structural motifs, suggesting that their physical properties may fall within a comparable range.

Table 1: Physical Properties of Methoxy-Thiol Isomers

Property	4-Methoxy-2-methylbutane-2-thiol
CAS Number	94087-83-9
Boiling Point	159.00 to 160.00 °C @ 760.00 mm Hg
Specific Gravity	0.90700 to 0.92300 @ 25.00 °C
Refractive Index	1.44500 to 1.45500 @ 20.00 °C
Flash Point	120.00 °F (48.89 °C)
Source	[3]

Table 2: Physical Properties of Methoxyalkane and Thiol Analogues

Property	2-Methyl-1-butanethiol	2-Methoxybutane
CAS Number	1878-18-8	6795-87-5
Molecular Formula	C ₅ H ₁₂ S	C ₅ H ₁₂ O
Molecular Weight	104.22 g/mol	88.15 g/mol
Boiling Point	116.00 to 118.00 °C @ 760.00 mm Hg	Not Available
Density	Not Available	Not Available
Refractive Index	Not Available	Not Available
Source	[4]	[5] [6]

Experimental Protocols for Determination of Physical Constants

The following are generalized experimental protocols that can be employed to determine the key physical constants of **1-Methoxybutane-2-thiol**.

Determination of Boiling Point

The boiling point can be determined using a standard distillation apparatus or a micro-boiling point apparatus for small sample quantities.

- **Apparatus Setup:** A small-scale distillation apparatus is assembled, including a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- **Sample Preparation:** A small volume of **1-Methoxybutane-2-thiol** is placed in the round-bottom flask along with a boiling chip to ensure smooth boiling.
- **Heating:** The flask is gently heated in a heating mantle or oil bath.
- **Observation:** The temperature is recorded when the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point at the

ambient atmospheric pressure.

- **Pressure Correction:** If the atmospheric pressure deviates significantly from 760 mmHg, a nomograph can be used to correct the observed boiling point to the normal boiling point.

Determination of Density

A pycnometer is typically used for the accurate determination of the density of a liquid.

- **Pycnometer Preparation:** The pycnometer is thoroughly cleaned, dried, and its empty weight is recorded.
- **Calibration:** The pycnometer is filled with a reference liquid of known density (e.g., deionized water) at a specific temperature, and its weight is recorded to determine the exact volume of the pycnometer.
- **Sample Measurement:** The pycnometer is emptied, dried, and then filled with **1-Methoxybutane-2-thiol** at the same temperature. Its weight is recorded.
- **Calculation:** The density of the sample is calculated by dividing the mass of the sample by the volume of the pycnometer.

Determination of Refractive Index

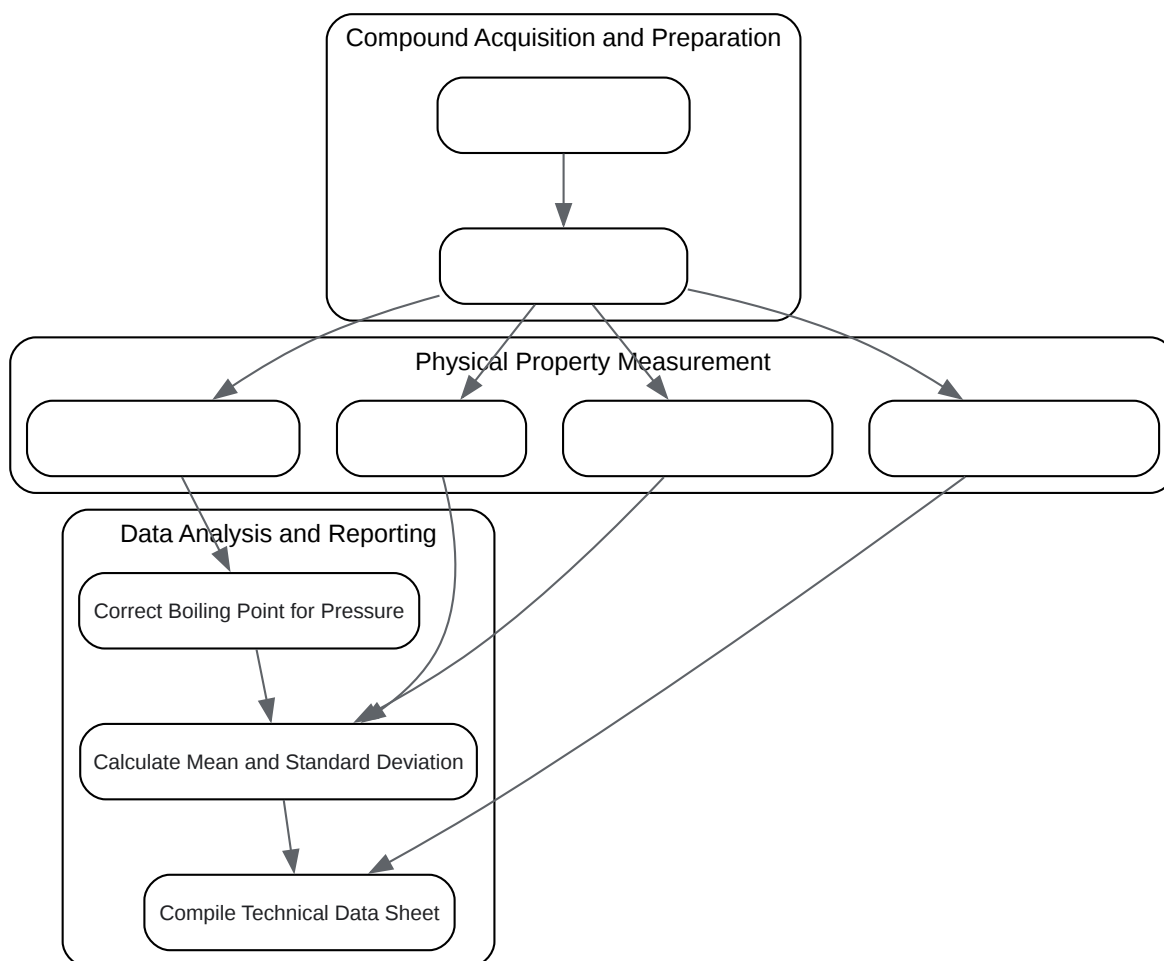
A refractometer (e.g., an Abbe refractometer) is used to measure the refractive index of a liquid.

- **Instrument Calibration:** The refractometer is calibrated using a standard liquid with a known refractive index (e.g., distilled water or a standard oil).
- **Sample Application:** A few drops of **1-Methoxybutane-2-thiol** are placed on the prism of the refractometer.
- **Measurement:** The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- **Reading:** The refractive index is read directly from the instrument's scale. The temperature at which the measurement is taken should also be recorded, as the refractive index is

temperature-dependent.

Logical Workflow for Physical Constant Determination

The following diagram illustrates a logical workflow for the experimental determination of the physical constants of a chemical compound like **1-Methoxybutane-2-thiol**.



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References

- 1. chiralen.com [chiralen.com]
- 2. 2-methoxybutane | Sigma-Aldrich [sigmaaldrich.com]
- 3. 4-methoxy-2-methyl butane thiol, 94087-83-9 [thegoodscentscompany.com]
- 4. 1-Butanethiol, 2-methyl- [webbook.nist.gov]
- 5. 2-Methoxybutane | C₅H₁₂O | CID 23238 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Butane, 2-methoxy- [webbook.nist.gov]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 1-Methoxybutane-2-thiol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15242523#physical-constants-of-1-methoxybutane-2-thiol]

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